

Application Notes and Protocols: Linoglriride Fumarate in Isolated Pancreatic Beta-Cells

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Compound of Interest

Compound Name: *Linoglriride Fumarate*

Cat. No.: *B15560095*

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Introduction

Linoglriride Fumarate is a nonsulfonylurea insulin secretagogue that has demonstrated efficacy in lowering blood glucose levels. Its mechanism of action in pancreatic beta-cells involves the regulation of ion channels, leading to insulin exocytosis. These application notes provide a comprehensive overview of the use of **Linoglriride Fumarate** in research settings utilizing isolated pancreatic beta-cells, including detailed experimental protocols, quantitative data, and visualizations of the underlying signaling pathways.

Data Presentation

Quantitative Effects of Linoglriride Fumarate on Pancreatic Beta-Cell Function

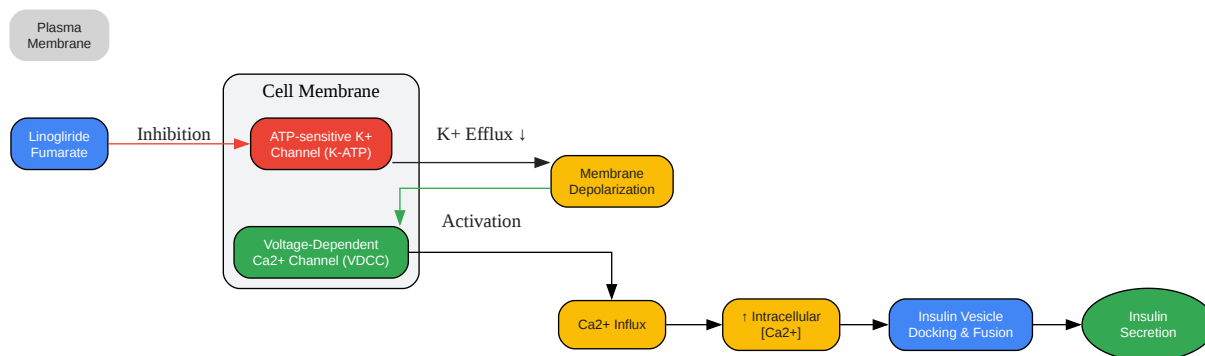
The primary molecular target of Linoglriride in pancreatic beta-cells is the ATP-sensitive potassium (K-ATP) channel. Inhibition of this channel is a critical step in initiating insulin secretion.

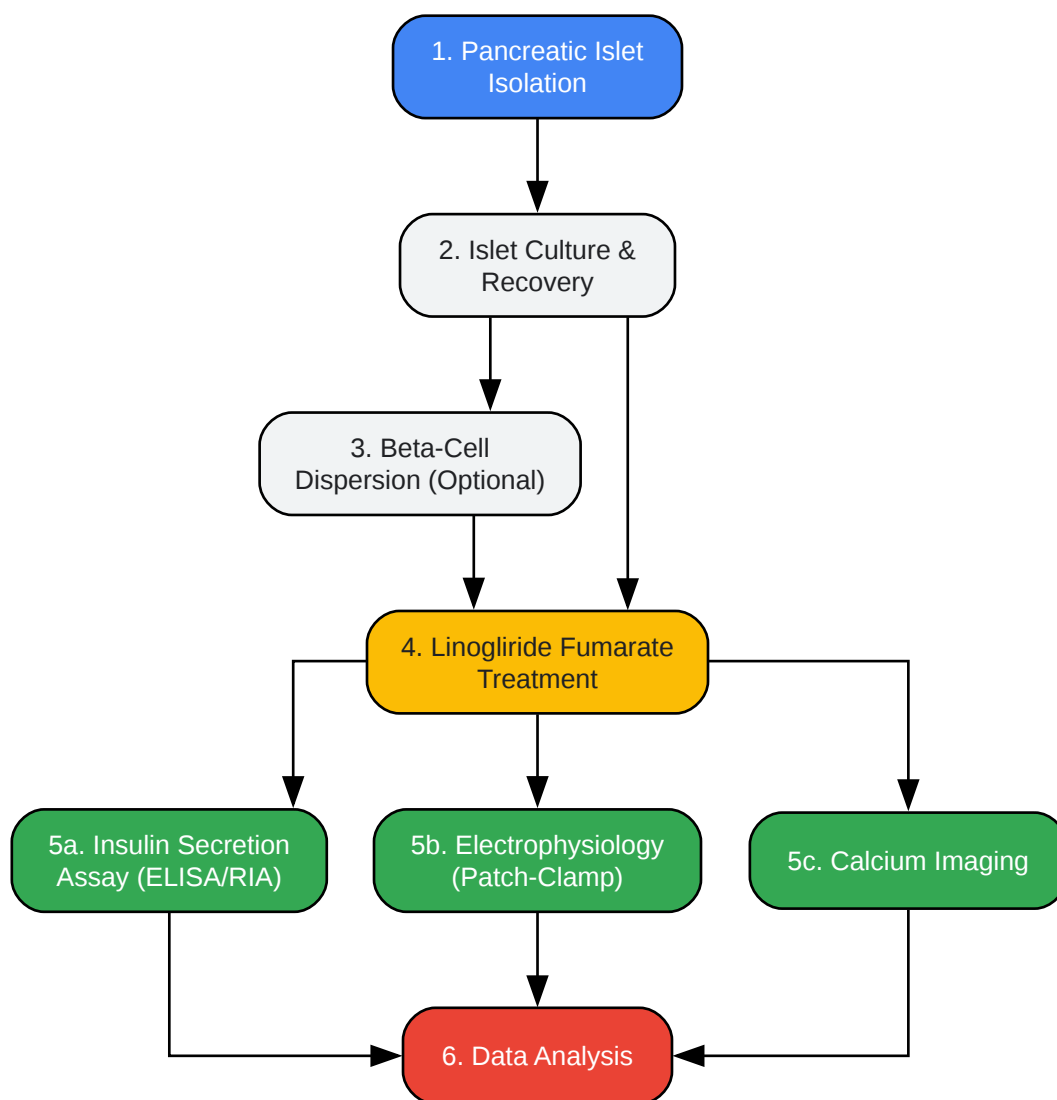
Parameter	Value	Species	Notes
Half-maximal Inhibition (IC50) of K-ATP Channels	6-25 μ M ^[1]	Rat	The variation in IC50 depends on the equilibration time of the drug.

Signaling Pathways and Experimental Workflows

Linogliride Fumarate Signaling Pathway in Pancreatic Beta-Cells

Linogliride Fumarate stimulates insulin secretion by directly interacting with the ATP-sensitive potassium (K-ATP) channels on the plasma membrane of pancreatic beta-cells. This interaction initiates a cascade of events culminating in the release of insulin.





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References

- 1. Inhibition of ATP-sensitive K⁺ channels in pancreatic beta-cells by nonsulfonylurea drug linagliptin - PubMed [pubmed.ncbi.nlm.nih.gov]

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